

Overcoming solubility issues of 4-Amino-2-fluoropyridine in organic solvents

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Compound of Interest

Compound Name: 4-Amino-2-fluoropyridine

Cat. No.: B102257

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Technical Support Center: 4-Amino-2-fluoropyridine

Welcome to the Technical Support Center for **4-Amino-2-fluoropyridine**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the handling and solubility of this compound.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility characteristics of **4-Amino-2-fluoropyridine**?

4-Amino-2-fluoropyridine is a crystalline solid that is slightly soluble in water but shows good solubility in several organic solvents.^{[1][2]} Its solubility is influenced by the solvent's polarity and temperature. Generally, it is soluble in polar organic solvents like dimethyl sulfoxide (DMSO), methanol, and ethanol.^[1]

Q2: I am having difficulty dissolving **4-Amino-2-fluoropyridine** in my chosen solvent. What can I do?

If you are encountering solubility issues, consider the following troubleshooting steps:

- Increase Temperature: Gently warming the solvent can significantly increase the solubility of **4-Amino-2-fluoropyridine**. This is a common strategy for preparing solutions for reactions or recrystallization.

- Sonication: Using an ultrasonic bath can help to break down solid agglomerates and accelerate the dissolution process, particularly in viscous solvents like DMSO.[3]
- Use of Co-solvents: A mixture of solvents can be effective. For instance, starting with a small amount of a strong solvent like DMSO and then diluting with a less polar solvent might help.
- pH Adjustment: Although not commonly reported for this specific molecule in the context of organic reactions, for aqueous solutions, adjusting the pH might alter its solubility.

Q3: Are there any known safety precautions I should take when handling **4-Amino-2-fluoropyridine**?

Yes, you should always consult the Safety Data Sheet (SDS) before handling this compound. It is classified as an irritant and may be harmful if swallowed or inhaled.[4] Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work in a well-ventilated area or a fume hood.

Troubleshooting Guide: Overcoming Solubility Issues

This guide provides a systematic approach to addressing common solubility problems encountered during experimental work with **4-Amino-2-fluoropyridine**.

Problem	Possible Cause	Suggested Solutions
The compound is not dissolving at room temperature.	Insufficient solvent power at ambient temperature.	<ul style="list-style-type: none">- Gently heat the mixture while stirring.- Use an ultrasonic bath to aid dissolution.[3]- Choose a stronger polar organic solvent.
A precipitate forms when a co-solvent is added.	The compound is poorly soluble in the co-solvent.	<ul style="list-style-type: none">- Add the co-solvent more slowly and with vigorous stirring.- Heat the mixture during the addition of the co-solvent.- Re-evaluate the choice of co-solvent.
The compound precipitates out of solution upon cooling.	The solution was saturated at a higher temperature.	<ul style="list-style-type: none">- This is expected if preparing a saturated solution for crystallization.- If a stable room temperature solution is required, start with a lower initial concentration of the compound.
The dissolution process is very slow.	The compound may have formed aggregates.	<ul style="list-style-type: none">- Use a magnetic stirrer to ensure good agitation.- Briefly sonicate the mixture to break up solid particles.[3]

Data Presentation: Solubility of 4-Amino-2-fluoropyridine

The following table summarizes the available solubility data for **4-Amino-2-fluoropyridine** in various solvents. Please note that much of the available data is qualitative.

Solvent	Quantitative Solubility	Qualitative Solubility	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Soluble	Requires sonication for complete dissolution. [3]
Methanol	Not available	Soluble [1]	A suitable solvent for creating stock solutions.
Ethanol	Not available	Soluble [1]	Used for recrystallization, indicating good solubility in hot ethanol and lower solubility in cold ethanol. [5]
Water	Not available	Slightly Soluble [1][2]	
Ethyl Acetate / Petroleum Ether	Not available	Soluble in Ethyl Acetate, poorly soluble in Petroleum Ether	This solvent system is used for recrystallization.
In vivo Formulation 1	≥ 2.5 mg/mL	Soluble	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline. [3]
In vivo Formulation 2	≥ 2.5 mg/mL	Soluble	10% DMSO, 90% (20% SBE-β-CD in saline). [3]
In vivo Formulation 3	≥ 2.5 mg/mL	Soluble	10% DMSO, 90% corn oil. [3]

Experimental Protocols

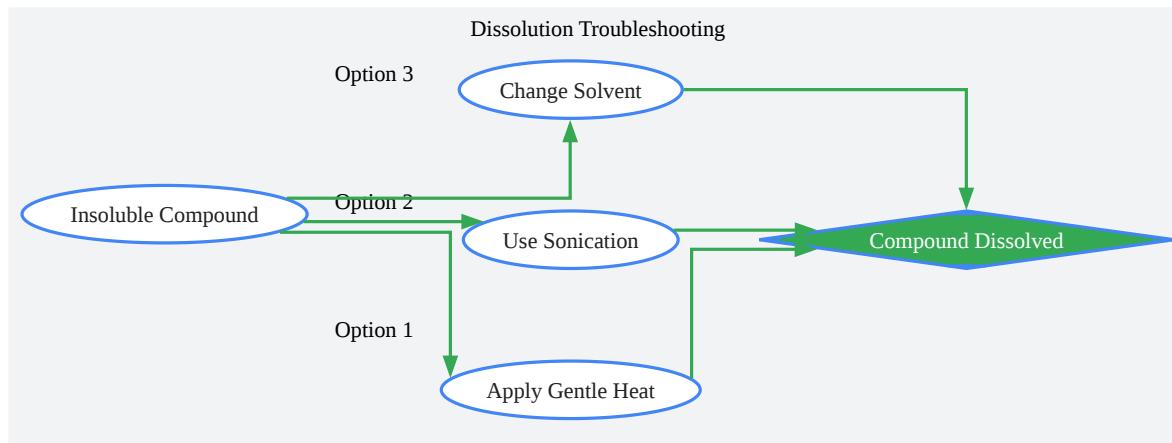
Protocol 1: Preparation of a Stock Solution in DMSO

- Weigh the desired amount of **4-Amino-2-fluoropyridine** in a clean, dry vial.
- Add the calculated volume of DMSO to achieve the target concentration (e.g., for a 100 mg/mL stock solution, add 1 mL of DMSO for every 100 mg of the compound).
- Vortex the mixture.
- Place the vial in an ultrasonic bath and sonicate until the solid is completely dissolved, resulting in a clear solution.[\[3\]](#)
- Store the stock solution appropriately, protected from light.

Protocol 2: Recrystallization from Ethanol

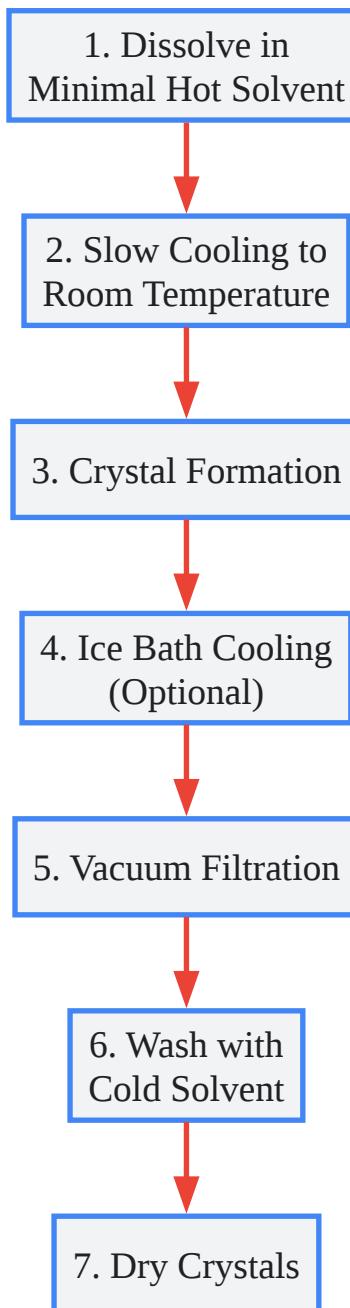
- Dissolve the crude **4-Amino-2-fluoropyridine** in a minimal amount of hot ethanol. This should be done in a flask equipped with a reflux condenser.
- Once the solid is completely dissolved, remove the flask from the heat source and allow it to cool slowly to room temperature.
- As the solution cools, pure crystals of **4-Amino-2-fluoropyridine** should form.
- To maximize the yield, the flask can be placed in an ice bath after it has reached room temperature.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol.
- Dry the purified crystals under vacuum.[\[5\]](#)

Visualizations



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Caption: Troubleshooting workflow for dissolving **4-Amino-2-fluoropyridine**.

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References

- 1. 2-Amino-4-fluoropyridine Manufacturer & Supplier in China | Properties, Applications, Safety Data | High Purity Chemical Expert [pipzine-chem.com]
- 2. 2-AMINO-4-FLUOROPYRIDINE CAS#: 944401-77-8 [m.chemicalbook.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. 4-Amino-2-fluoropyridine 96 18614-51-2 [sigmaaldrich.com]
- 5. CN112552233A - Synthetic method of 2-amino-4-fluoropyridine - Google Patents [patents.google.com]
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